

# An In-depth Technical Guide to 2-Bromo-1,3-dimethoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-1,3-dimethoxybenzene

Cat. No.: B094514

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This technical guide provides a comprehensive overview of **2-Bromo-1,3-dimethoxybenzene**, a key intermediate in organic synthesis, particularly for pharmaceutical and agrochemical applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, and safety data.

## Chemical Structure and CAS Number

**2-Bromo-1,3-dimethoxybenzene** is an aromatic compound with a bromine atom and two methoxy groups attached to a benzene ring.<sup>[1]</sup>

- CAS Number: 16932-45-9<sup>[2][3][4][5][6]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>9</sub>BrO<sub>2</sub><sup>[2][3][5][6]</sup>
- IUPAC Name: **2-bromo-1,3-dimethoxybenzene**<sup>[2][5]</sup>
- Synonyms: 1-Bromo-2,6-dimethoxybenzene, 2,6-dimethoxybromobenzene, 2-bromo-3-methoxyanisole<sup>[2][7][8]</sup>

## Data Presentation

The quantitative data for **2-Bromo-1,3-dimethoxybenzene** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties

| Property                       | Value                                                                   | Source(s)                                                                       |
|--------------------------------|-------------------------------------------------------------------------|---------------------------------------------------------------------------------|
| Molecular Weight               | 217.06 g/mol                                                            | <a href="#">[2]</a> <a href="#">[3]</a>                                         |
| Exact Mass                     | 215.97859 Da                                                            | <a href="#">[2]</a>                                                             |
| Melting Point                  | 91-95 °C                                                                | <a href="#">[3]</a> <a href="#">[9]</a>                                         |
| Boiling Point                  | 273 °C at 760 Torr                                                      | <a href="#">[3]</a>                                                             |
| Flash Point                    | 106 °C                                                                  | <a href="#">[3]</a>                                                             |
| Appearance                     | Off-white to pale cream or brown crystalline solid/powder               | <a href="#">[3]</a> <a href="#">[5]</a>                                         |
| Solubility                     | Insoluble in water. Soluble in organic solvents like ethanol and ether. | <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Refractive Index               | 1.528                                                                   | <a href="#">[3]</a>                                                             |
| Topological Polar Surface Area | 18.5 Å²                                                                 | <a href="#">[2]</a> <a href="#">[3]</a>                                         |
| XLogP3                         | 2.2                                                                     | <a href="#">[2]</a> <a href="#">[3]</a>                                         |

Table 2: Safety and Hazard Information

| Hazard Statement                       | GHS Classification                                                                         | Source(s)                                                                         |
|----------------------------------------|--------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------|
| H302: Harmful if swallowed             | Acute toxicity, oral (Category 4)                                                          | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[10]</a> <a href="#">[11]</a> |
| H315: Causes skin irritation           | Skin corrosion/irritation (Category 2)                                                     | <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>                       |
| H319: Causes serious eye irritation    | Serious eye damage/eye irritation (Category 2A)                                            | <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>  |
| H335: May cause respiratory irritation | Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3) | <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>                       |

Pictogram: Warning[2][3][10]

Precautionary Statements: P261, P264, P270, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P501[3][10][12]

## Experimental Protocols

Detailed methodologies for the synthesis of **2-Bromo-1,3-dimethoxybenzene** are provided below.

Protocol 1: Synthesis from 1,3-dimethoxybenzene[3]

This protocol describes the synthesis of 1-bromo-2,6-dimethoxybenzene (a synonym for **2-bromo-1,3-dimethoxybenzene**).

- Materials: 1,3-dimethoxybenzene, anhydrous diethyl ether, n-butyllithium in hexane (1.6M), bromine, 10% aqueous sodium thiosulfate solution, saturated brine, magnesium sulfate, silica gel, hexane.
- Procedure:
  - In an argon atmosphere, dissolve 19.3 g of 1,3-dimethoxybenzene in 500 mL of anhydrous diethyl ether in a flask.
  - Add 105 mL of a 1.6M hexane solution of n-butyllithium.
  - Heat the reaction mixture and stir for 4 hours.
  - Cool the solution to room temperature while continuing to stir, then cool further to -50°C.
  - Slowly add 25 g of bromine dropwise.
  - Allow the reaction solution to warm to room temperature while stirring for 2 hours.
  - Add 300 mL of a 10% aqueous sodium thiosulfate solution and stir the mixture for 1 hour.
  - Extract the reaction solution with ether. Separate the aqueous layer, and wash the organic layer with saturated brine.

- Dry the organic layer over magnesium sulfate and concentrate it.
- Purify the residue using silica gel column chromatography.
- Wash the resulting crystals with hexane to obtain 17.9 g (52% yield) of white crystals of 1-bromo-2,6-dimethoxybenzene.

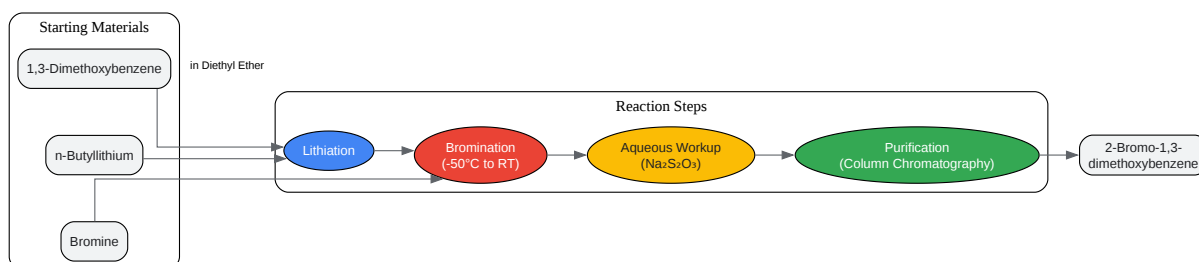
#### Protocol 2: Multi-Gram Scale Synthesis from 2,6-dimethoxybenzoic acid[13]

This method outlines a transition-metal-free decarboxylative bromination.

- Materials: 2,6-dimethoxybenzoic acid, anhydrous  $K_3PO_4$ ,  $Bu_4NBr_3$ , MeCN.
- Procedure:
  - In a 1 L pear-shaped flask on the benchtop, combine 2,6-dimethoxybenzoic acid (5.01 g, 27.5 mmol, 1.0 equiv), anhydrous  $K_3PO_4$  (5.84 g, 27.5 mmol, 1.0 equiv), and  $Bu_4NBr_3$  (13.26 g, 27.5 mmol, 1.0 equiv).
  - Add MeCN (137.5 mL, 0.2 M) to the flask.
  - Stir the mixture at room temperature. The reaction progress should be monitored.
  - Upon completion, follow a general work-up procedure to isolate the desired product.

## Visualization of Experimental Workflow

The following diagram illustrates the synthesis of **2-Bromo-1,3-dimethoxybenzene** from 1,3-dimethoxybenzene as described in Protocol 1.



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Caption: Synthesis workflow for **2-Bromo-1,3-dimethoxybenzene**.

## Applications in Research and Drug Development

**2-Bromo-1,3-dimethoxybenzene** is a versatile intermediate in organic synthesis.<sup>[1][14]</sup> Its primary application is as a building block in the creation of more complex molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1][7][8]</sup>

The bromine atom on the aromatic ring makes it suitable for various cross-coupling reactions, such as Suzuki and Heck reactions.<sup>[9][15]</sup> These reactions are fundamental in medicinal chemistry for forming new carbon-carbon bonds, which is a critical step in synthesizing potential drug candidates.<sup>[15]</sup> The methoxy groups on the ring influence the electronic properties and can help direct electrophilic substitution reactions, as well as stabilize reaction intermediates.<sup>[8][9]</sup>

While not typically a final active pharmaceutical ingredient (API) itself, its structural motif is found in various bioactive compounds.<sup>[16][17]</sup> Therefore, it serves as a crucial starting material for the synthesis of these target molecules.<sup>[16]</sup> Researchers in fragment-based drug discovery (FBDD) may also utilize brominated aromatic compounds due to the bromine atom's utility in X-ray crystallography for determining the binding mode of a fragment to a protein target.<sup>[18]</sup>

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-1,3-dimethoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094514#2-bromo-1-3-dimethoxybenzene-cas-number-and-structure]

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Email: [info@benchchem.com](mailto:info@benchchem.com)